

Application Notes and Protocols: 3,5-Dimethyl-4-nitrosophenol as a Pharmaceutical Intermediate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **3,5-Dimethyl-4-nitrosophenol**

Cat. No.: **B124193**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **3,5-Dimethyl-4-nitrosophenol** as a key intermediate in the synthesis of pharmaceutical compounds. It includes physicochemical data, detailed experimental procedures for its synthesis and subsequent transformations, and potential applications in drug discovery and development.

Introduction

3,5-Dimethyl-4-nitrosophenol is a versatile organic compound that serves as a valuable building block in the synthesis of more complex molecules. Its chemical structure, featuring a reactive nitrosophenol moiety, makes it a suitable precursor for the introduction of an amino group, which is a common pharmacophore in many active pharmaceutical ingredients (APIs). A notable application of this intermediate is in the synthesis of 4-Hydroxy Xylazine, a major metabolite of Xylazine, a sedative and analgesic agent used in veterinary medicine. This document outlines the synthesis of **3,5-Dimethyl-4-nitrosophenol** and its conversion to key downstream products.

Physicochemical Data

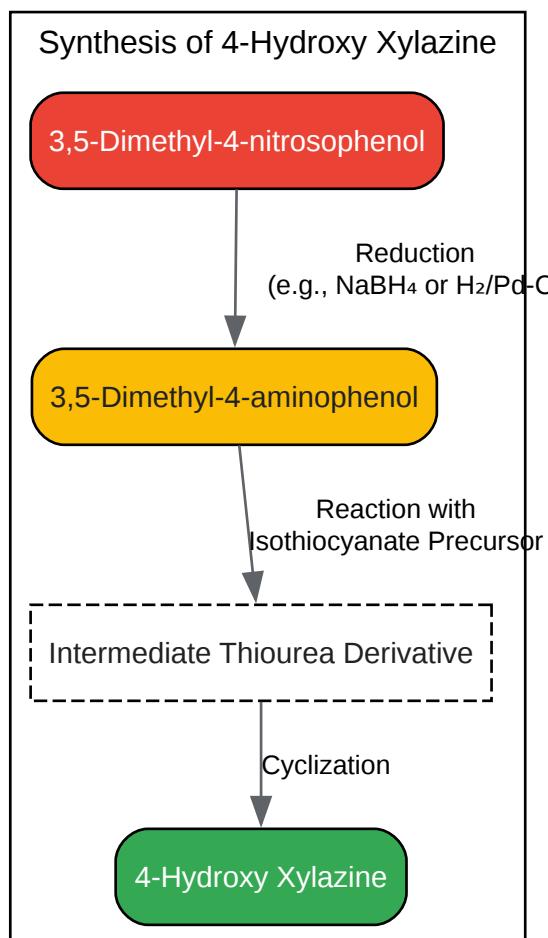
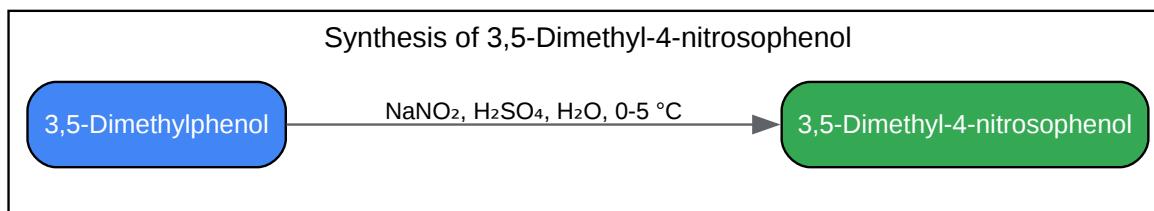
A summary of the key physical and chemical properties of **3,5-Dimethyl-4-nitrosophenol** is presented in Table 1. This information is crucial for safe handling, storage, and the design of synthetic procedures.

Table 1: Physicochemical Properties of **3,5-Dimethyl-4-nitrosophenol**

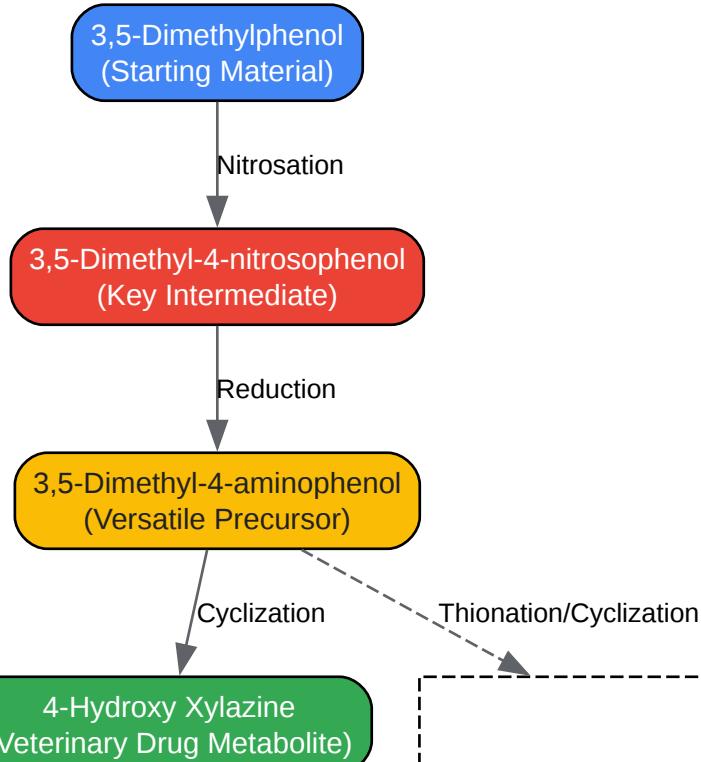
Property	Value	Reference
CAS Number	19628-76-3	[1]
Molecular Formula	C ₈ H ₉ NO ₂	[1]
Molecular Weight	151.16 g/mol	[1]
IUPAC Name	3,5-dimethyl-4-nitrosophenol	[1]
Appearance	Yellow Solid	
SMILES	CC1=CC(=CC(=C1N=O)C)O	[1]
InChIKey	ZVUJMNCTXGSXSQ- UHFFFAOYSA-N	[1]

Synthesis of **3,5-Dimethyl-4-nitrosophenol**

The synthesis of **3,5-Dimethyl-4-nitrosophenol** is typically achieved through the nitrosation of 3,5-dimethylphenol. This electrophilic aromatic substitution reaction introduces a nitroso group at the para position relative to the hydroxyl group.



Relationship of 3,5-Dimethyl-4-nitrosophenol to Pharmaceutical Scaffolds

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Application Notes and Protocols: 3,5-Dimethyl-4-nitrosophenol as a Pharmaceutical Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b124193#3-5-dimethyl-4-nitrosophenol-as-an-intermediate-in-pharmaceutical-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com